

An In-Depth Technical Guide on the Solubility of Benzthiazuron

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Compound of Interest

Compound Name: *Benzthiazuron*

Cat. No.: *B162183*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **benzthiazuron** in water and various organic solvents. The information is intended to support research, scientific analysis, and drug development activities by offering detailed data, experimental methodologies, and relevant biological pathway information.

Core Data Presentation

The solubility of a compound is a critical physicochemical property that influences its behavior in various systems, including biological and environmental matrices. For **benzthiazuron**, an obsolete urea-based herbicide, understanding its solubility is crucial for assessing its environmental fate and potential for bioaccumulation.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **benzthiazuron**. It is important to note that while the aqueous solubility is well-documented, specific quantitative data for many organic solvents are not readily available in publicly accessible literature.

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	20	0.012	[1]
Organic Solvents (unspecified)	20	0.005	[1]
Acetone	20	Data not available	Commercially available as a 100 µg/mL solution
Dichloromethane	20	Data not available	-
Ethanol	20	Data not available	-
Ethyl Acetate	20	Data not available	-
Methanol	20	Data not available	Commercially available as a 100 µg/ml solution
Xylene	20	Data not available	-

Note: The limited availability of precise quantitative data for organic solvents may be attributed to **benzthiazuron**'s status as an older and now obsolete herbicide. However, its structural similarity to other urea herbicides suggests it likely has low solubility in many common organic solvents. For instance, the related compound methabenzthiazuron exhibits significantly higher solubility in solvents like acetone (115.9 g/L) and methanol (65.9 g/L)[2].

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The methodologies outlined below are based on internationally recognized guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD), and are applicable for determining the solubility of **benzthiazuron**.

Shake-Flask Method (OECD Guideline 105)

This is the most common and reliable method for determining the water solubility of substances.

Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined after reaching equilibrium.

Apparatus:

- Constant temperature water bath or shaker
- Analytical balance
- pH meter
- Centrifuge
- Analytical instrumentation for quantification (e.g., HPLC-UV, LC-MS)
- Glass flasks with stoppers

Procedure:

- Preparation of the Test Solution: An excess amount of **benzthiazuron** is added to a flask containing a known volume of purified water (e.g., deionized or distilled).
- Equilibration: The flask is sealed and agitated in a constant temperature bath (e.g., 20 °C ± 0.5 °C) for a sufficient period to reach equilibrium. A preliminary test is recommended to determine the time required to reach equilibrium (typically 24 to 48 hours).
- Phase Separation: After equilibration, the suspension is allowed to stand to allow the undissolved solid to settle. The separation of the solid and liquid phases is then achieved by centrifugation at the same temperature as the equilibration.
- Quantification: A sample of the clear supernatant is carefully removed and the concentration of **benzthiazuron** is determined using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).

- **Data Reporting:** The solubility is reported as the average of at least three replicate determinations, expressed in g/L or mg/L.

Column Elution Method (OECD Guideline 105)

This method is suitable for substances with low solubility.

Principle: A column is packed with an inert support material coated with the test substance. Water is then passed through the column at a slow, constant rate, and the concentration of the substance in the eluate is measured.

Apparatus:

- Glass column with a thermostat jacket
- Inert support material (e.g., glass beads, silica gel)
- Metering pump
- Fraction collector
- Analytical instrumentation for quantification

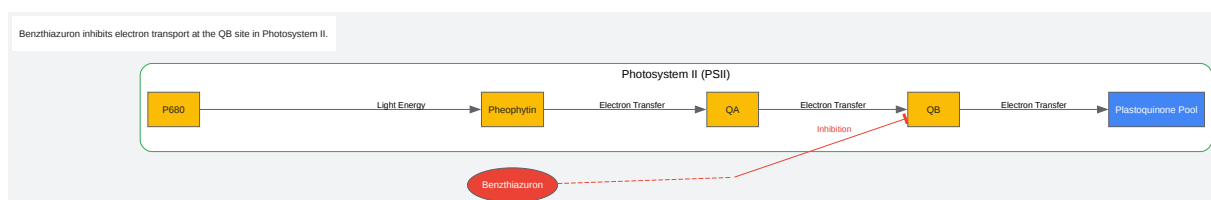
Procedure:

- **Column Preparation:** The support material is coated with an excess of **benzthiazuron**. This can be achieved by dissolving the substance in a volatile solvent, mixing it with the support material, and then evaporating the solvent. The coated support is then packed into the column.
- **Elution:** Water is pumped through the column at a low flow rate to ensure that the eluate is saturated.
- **Sample Collection:** Fractions of the eluate are collected at regular intervals.
- **Quantification:** The concentration of **benzthiazuron** in each fraction is determined.
- **Data Reporting:** The solubility is taken as the plateau concentration reached in the eluate.

Mandatory Visualizations

Mode of Action: Inhibition of Photosystem II

Benzthiazuron is a herbicide that acts by inhibiting photosynthesis in target plants. Specifically, it disrupts the electron transport chain in Photosystem II (PSII). The following diagram illustrates this inhibitory pathway.

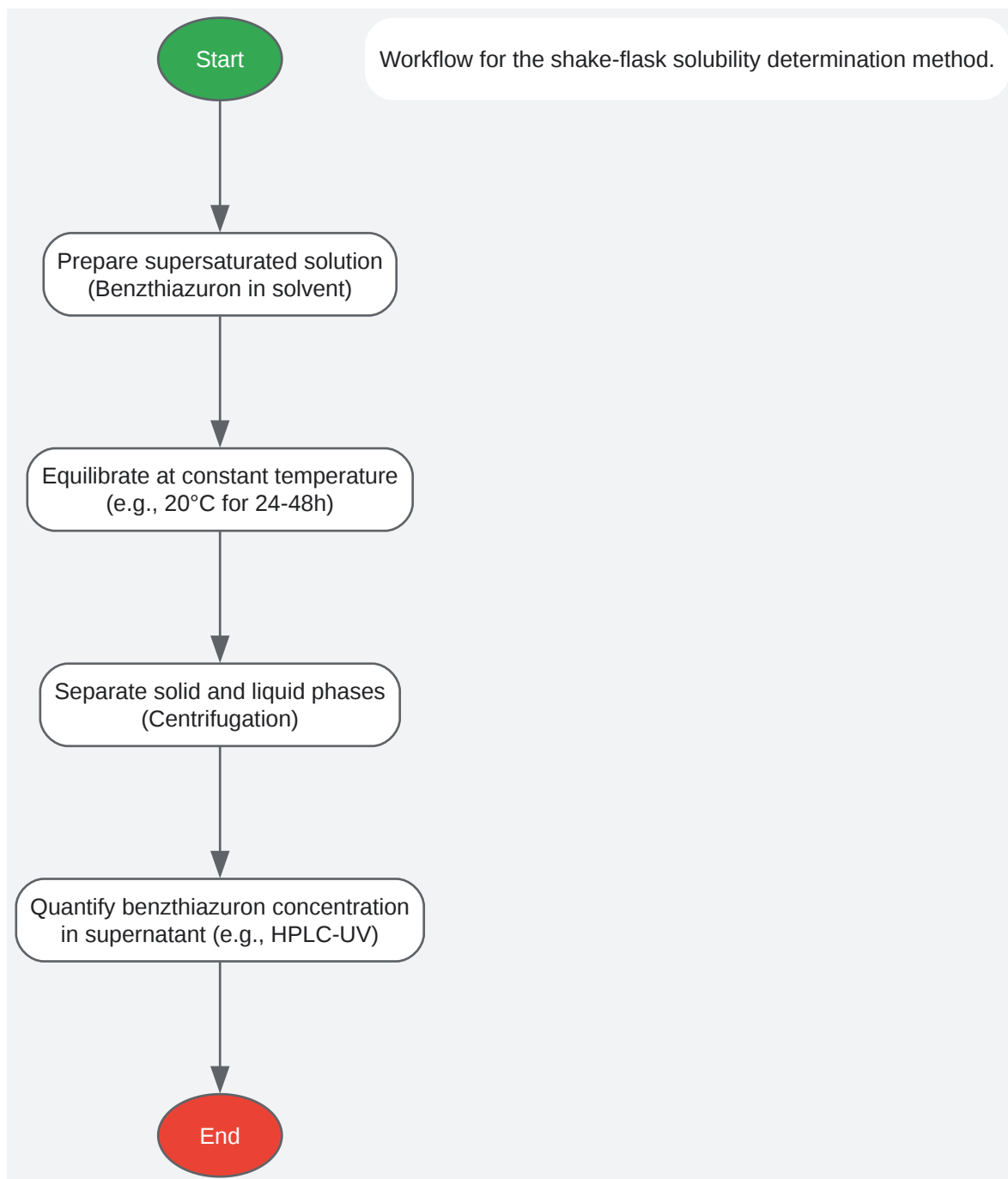


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Caption: **Benzthiazuron's** mode of action: inhibition of Photosystem II.

Experimental Workflow: Solubility Determination (Shake-Flask Method)

The following diagram outlines the logical workflow for determining the solubility of **benzthiazuron** using the shake-flask method.



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Caption: Experimental workflow for solubility determination.

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References

- 1. Benzthiazuron (Ref: BAY 60618) [sitem.herts.ac.uk]
- 2. Methabenzthiazuron (Ref: BAY 74283) [sitem.herts.ac.uk]
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